

# An In-depth Technical Guide to Isostearyl Isostearate (CAS No. 41669-30-1)

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## Compound of Interest

Compound Name: *Isostearyl isostearate*

Cat. No.: *B1583123*

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## Introduction

**Isostearyl Isostearate** (CAS No. 41669-30-1) is a high molecular weight, branched-chain fatty ester widely utilized in the cosmetic and pharmaceutical industries.<sup>[1]</sup> It is the ester of isostearyl alcohol and isostearic acid, both of which are typically derived from vegetable sources such as rapeseed oil.<sup>[1][2]</sup> This document provides a comprehensive technical overview of **Isostearyl Isostearate**, including its physicochemical properties, its role in enhancing skin barrier function, and its application in formulation development. Detailed experimental protocols are provided to facilitate further research and development.

## Physicochemical Properties

**Isostearyl Isostearate** is a clear, colorless to light yellow oily liquid with a faint odor.<sup>[3][4][5]</sup> Its chemical formula is  $C_{36}H_{72}O_2$  with a molecular weight of approximately 536.96 g/mol.<sup>[1][4][6]</sup> Key physicochemical parameters are summarized in the tables below.

Table 1: General Properties

Property	Value	Reference
Chemical Name	16-methylheptadecyl 16-methylheptadecanoate	[5]
INCI Name	Isostearyl Isostearate	[3]
CAS Number	41669-30-1	[3][4][5]
EINECS Number	255-485-3	[3][4]
Appearance	Oily liquid	[3]
Color (Gardner)	≤ 2.0	[3]
Odor	Faint	[3]

Table 2: Physical and Chemical Characteristics

Parameter	Value	Reference
Specific Gravity at 20°C	0.840 - 0.880	[3]
Refractive Index at 20°C	1.450 - 1.470	[3]
Viscosity at 20°C	30 - 60 mPa.s	[3]
Melting Point	50-55°C	[7]
Boiling Point	537.00 to 538.00 °C @ 760.00 mm Hg (est)	[6]
Flash Point	255.0 °C (491.0 °F)	[5]
Solubility in Water	Insoluble (44µg/L at 20°C)	[4][7]
logP (o/w)	16.777 (est)	[4][6]

Table 3: Chemical Purity and Impurities

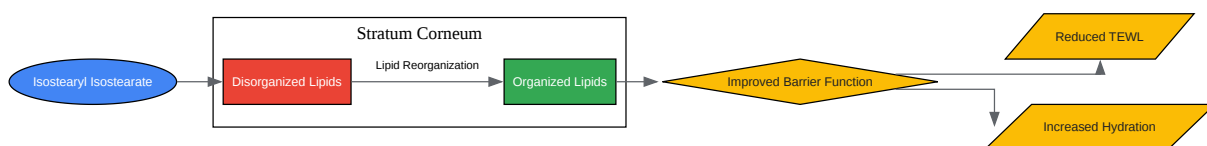
Parameter	Value	Reference
Acid Value	$\leq 6.00$ mg KOH/g	[3]
Saponification Value	90 - 110 mg KOH/g	[3]
Iodine Value	$\leq 8.0$ g I <sub>2</sub> /100g	[3]
Peroxide Value	$\leq 6.0$ meq O <sub>2</sub> /kg	[3]
Water Content	$\leq 0.50$ %	[3]
Sulphated Ash Content	$\leq 0.10$ %	[3]
Heavy Metals (as Pb)	$< 10$ ppm	[3]

## Mechanism of Action and Applications

**Isostearyl Isostearate** is a multifunctional ingredient primarily recognized for its emollient, skin-conditioning, and binding properties.[1][7][8] Its branched-chain structure imparts a non-greasy, silky feel to formulations and enhances spreadability.[1][2][4]

### Skin Barrier Enhancement

A key function of **Isostearyl Isostearate** is its ability to improve the skin's barrier function.[9][10] It works in synergy with the natural skin barrier to optimize water-holding potential and reduce transepidermal water loss (TEWL).[1][9] Studies have shown that **Isostearyl Isostearate** can positively influence the lipid lamellar phase of the stratum corneum.[9] It is suggested that it promotes a more ordered orthorhombic lipid organization, which is crucial for optimal barrier function.[7][9] This mechanism is distinct from simple occlusion, as **Isostearyl Isostearate** has been shown to be non-occlusive.[7]



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Caption: Mechanism of Skin Barrier Enhancement by **Isostearyl Isostearate**.

## Pigment Dispersion

In color cosmetics, such as lipsticks and foundations, **Isostearyl Isostearate** is valued for its ability to aid in the even distribution of pigments.[2][7] This ensures uniform color application and a smooth, seamless finish.[7]

## Formulation and Sensory Properties

**Isostearyl Isostearate** is a versatile emollient that provides a rich, luxurious feel to skincare and cosmetic products.[1][6] It improves the spreadability and glide of formulations, contributing to a desirable sensory experience.[2][7] As a binding agent, it helps to ensure the cohesion of powdered products.[8]

## Experimental Protocols

### Evaluation of Skin Barrier Function: Transepidermal Water Loss (TEWL) and Skin Hydration

This protocol is based on the "plastic occlusion stress test" methodology to assess the effect of **Isostearyl Isostearate** on skin barrier recovery.[7][9]

Objective: To measure the effect of **Isostearyl Isostearate** on TEWL and stratum corneum hydration after barrier perturbation.

Materials:

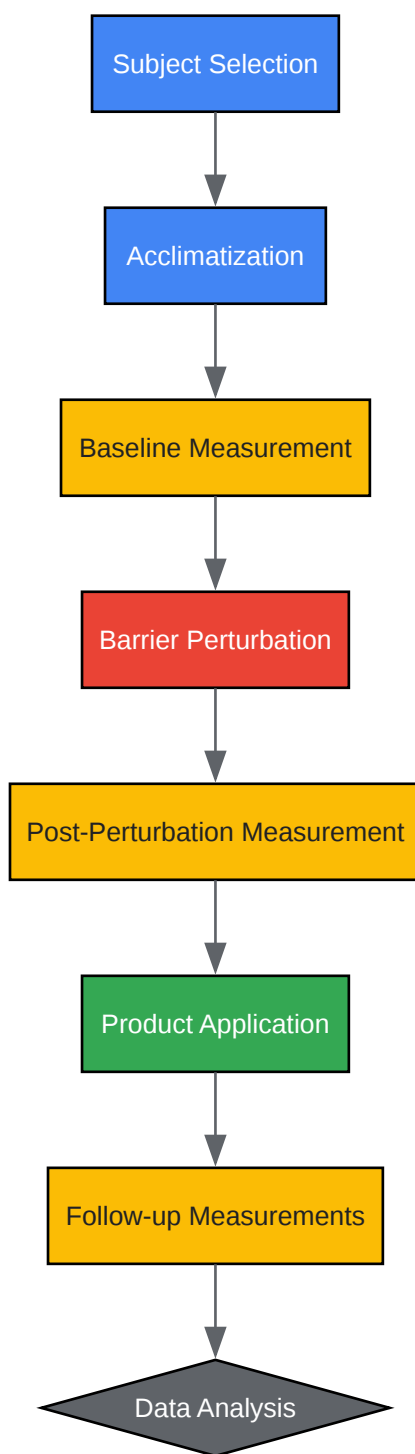
- **Isostearyl Isostearate** (test substance)
- Petrolatum (positive control)
- Untreated site (negative control)
- Tewameter® (for TEWL measurement)
- Corneometer® (for skin hydration measurement)

- Occlusive patches (e.g., Finn Chambers® on Scanpor® tape)
- Deionized water
- Cotton pads

Procedure:

- Subject Selection: Recruit healthy volunteers with no history of skin diseases on the test area (typically the volar forearm).
- Acclimatization: Allow subjects to acclimatize in a temperature and humidity-controlled room (e.g.,  $21\pm1^{\circ}\text{C}$ ,  $50\pm5\%$  RH) for at least 20 minutes before measurements.
- Baseline Measurements:
  - Define three test sites on the volar forearm of each subject.
  - Measure baseline TEWL and skin hydration at each site.
- Barrier Perturbation (Plastic Occlusion Stress Test):
  - Apply an occlusive patch containing a drop of deionized water to each test site for 24 hours to disrupt the skin barrier.
- Post-Perturbation Measurements:
  - Remove the occlusive patches.
  - Allow the skin to equilibrate for 30 minutes.
  - Measure TEWL and skin hydration to confirm barrier disruption (expect increased TEWL and hydration).
- Product Application:
  - Apply a standardized amount (e.g.,  $2\text{ mg/cm}^2$ ) of **Isostearyl Isostearate** to one site, petrolatum to the second site, and leave the third site untreated.

- Follow-up Measurements:
  - Measure TEWL and skin hydration at specified time points (e.g., 1, 3, 6, and 24 hours) post-application.
- Data Analysis:
  - Calculate the mean and standard deviation for TEWL and hydration values at each time point for each treatment group.
  - Perform statistical analysis (e.g., ANOVA with post-hoc tests) to determine significant differences between treatments.



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Caption: Experimental Workflow for Skin Barrier Function Evaluation.

## Evaluation of Pigment Dispersion

This protocol provides a method to assess the effectiveness of **Isostearyl Isostearate** as a pigment dispersant in a model cosmetic formulation.

Objective: To evaluate the quality of pigment dispersion in a liquid formulation containing **Isostearyl Isostearate**.

Materials:

- **Isostearyl Isostearate**
- Pigments (e.g., iron oxides, titanium dioxide)
- Other formulation components (e.g., other emollients, thickeners)
- High-shear mixer
- Microscope with a calibrated reticle
- Viscometer
- Hegman gauge (fineness of grind gauge)

Procedure:

- Formulation Preparation:
  - Prepare two formulations: one with **Isostearyl Isostearate** and a control without it (or with a different dispersant).
  - Wetting: Add the pigments to the liquid phase containing the dispersant (**Isostearyl Isostearate** in the test formulation).
  - De-agglomeration: Mix using a high-shear mixer for a specified time and speed to break down pigment agglomerates.
  - Stabilization: Complete the formulation by adding the remaining ingredients.
- Microscopic Examination:



- Place a small sample of each formulation on a microscope slide.
- Observe the pigment particles under magnification.
- Assess the size, shape, and distribution of the particles. A good dispersion will show small, uniform particles with minimal agglomeration.
- Viscosity Measurement:
  - Measure the viscosity of each formulation using a viscometer at controlled shear rates. Consistent viscosity can indicate a stable dispersion.
- Fineness of Grind:
  - Use a Hegman gauge to determine the fineness of the dispersion. A lower Hegman value indicates a finer dispersion.
- Stability Testing:
  - Store the formulations under different conditions (e.g., elevated temperature, freeze-thaw cycles).
  - Visually inspect for signs of pigment settling, color change, or phase separation over time.
- Data Analysis:
  - Compare the results from the microscopic examination, viscosity measurements, and Hegman gauge between the test and control formulations.
  - Document the stability of each formulation under different storage conditions.

## Safety and Toxicology

**Isostearyl Isostearate** is considered safe for use in cosmetic products.[7] It has a low risk of skin irritation and sensitization.[7] Safety data sheets indicate that it is not classified as a hazardous substance.[5] It is stable under normal conditions of use and storage and is not prone to rancidity, unlike many natural oils.[1]

## Conclusion

**Isostearyl Isostearate** is a well-characterized and versatile ingredient with significant benefits in skincare and cosmetic formulations. Its proven ability to enhance the skin's barrier function, coupled with its excellent sensory and pigment-dispersing properties, makes it a valuable component for researchers, scientists, and drug development professionals. The provided technical data and experimental protocols offer a solid foundation for further investigation and application of this high-performance emollient.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Isostearyl Isostearate (CAS No. 41669-30-1)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1583123#isostearyl-isostearate-cas-number-41669-30-1-technical-data>]

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